

Comparative Guide to Certified Reference Materials for Procymidone and Procymidone-d5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Procymidox-d5*

Cat. No.: *B15557640*

[Get Quote](#)

For researchers, scientists, and drug development professionals requiring precise and accurate quantification of the fungicide Procymidone, the selection of a high-quality certified reference material (CRM) is paramount. This guide provides a comparative overview of commercially available CRMs for both Procymidone and its deuterated internal standard, Procymidone-d5. The information presented is compiled from publicly available data sheets and certificates of analysis to facilitate an objective comparison.

Comparison of Procymidone Certified Reference Materials

The following table summarizes the key characteristics of Procymidone CRMs from prominent suppliers. These materials are essential for instrument calibration, method validation, and ensuring the traceability of analytical results.

Feature	Sigma-Aldrich (TraceCERT®)	Fujifilm Wako	AccuStandard	LGC Standards
Product Number	75120[1]	161-11214[2]	P-430N (Neat) [3], P-430S (Solution)[4]	DRE-C16310000
Format	Neat	Neat (Crystalline Powder)[2]	Neat or Solution (100 µg/mL in Methanol)[3][4]	Neat or Solution (1000 µg/mL in Acetone)[5]
Certified Purity/Concentration	99.8% (mass fraction)[1]	≥ 99.0% (qNMR), ≥ 99.0% (Capillary GC)[2]	Not explicitly stated in publicly available data	1000 µg/mL[5]
Uncertainty	± 0.4% (expanded uncertainty)[1]	Not explicitly stated in publicly available data	Not explicitly stated in publicly available data	Not explicitly stated in publicly available data
Accreditation	ISO/IEC 17025 and ISO 17034[1]	Not explicitly stated for this specific product, but the company produces other CRMs under accreditation.	ISO 17034[3][4]	ISO 17034[6]
Method of Certification	Quantitative NMR (qNMR)[1]	qNMR, Capillary GC[2]	Not specified	Gravimetric preparation and analytical verification[7]
Traceability	Traceable to primary material from an NMI (e.g., NIST)	SI Traceable[8]	Not explicitly stated in publicly available data	Traceable to SI units[9]

Procymidone-d5 Certified Reference Material

Isotopically labeled internal standards are crucial for achieving high accuracy and precision in mass spectrometry-based quantification by correcting for matrix effects and variations in sample preparation and instrument response. Procymidone-d5 serves as an ideal internal standard for the analysis of Procymidone.

Feature	LGC Standards
Product Number	DRE-C16310010
Format	Solution (100 µg/mL in Acetonitrile)
Certified Concentration	100 µg/mL
Accreditation	ISO 17034
Method of Certification	Gravimetric preparation and analytical verification
Traceability	Traceable to SI units

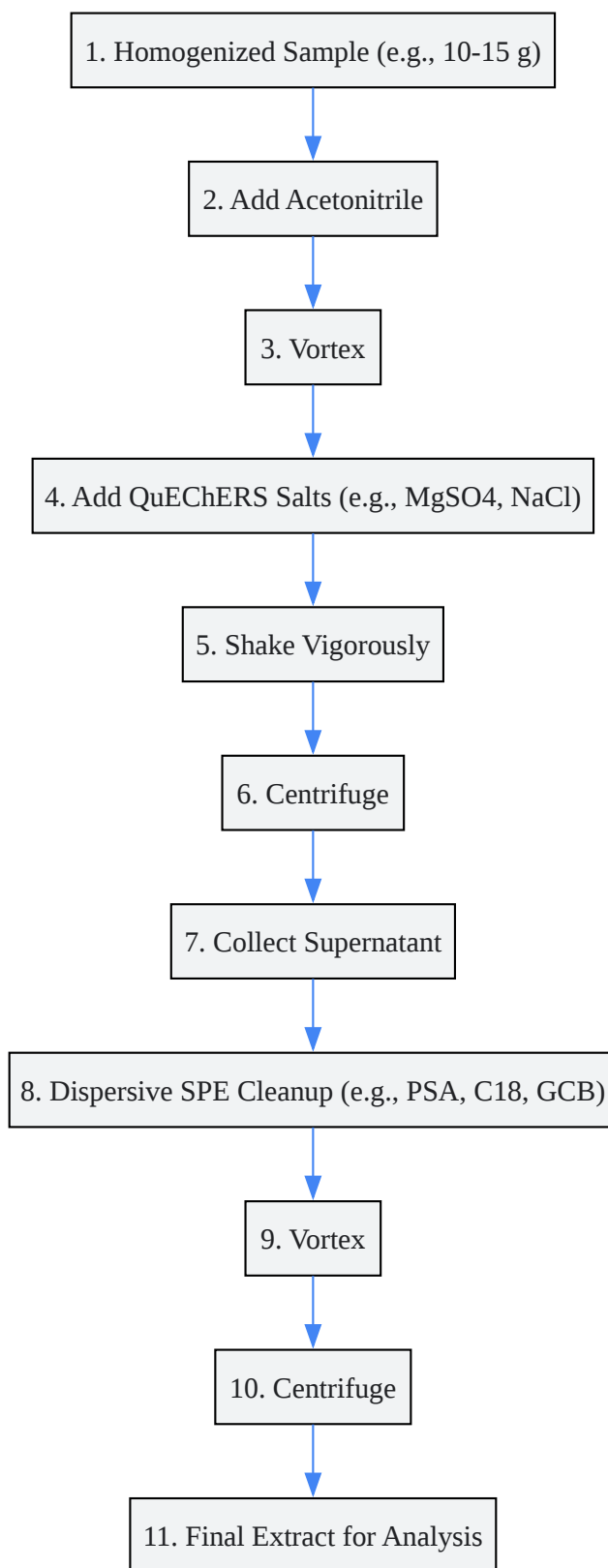
Experimental Protocols

Accurate quantification of Procymidone in various matrices requires robust analytical methods. Below are outlines of typical experimental protocols for Gas Chromatography-Mass Spectrometry (GC-MS) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS), which are commonly employed for pesticide residue analysis.

Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Method for Food Matrices

The QuEChERS method is a widely adopted sample preparation technique for the analysis of pesticide residues in food.[\[10\]](#)

Workflow:



[Click to download full resolution via product page](#)

QuEChERS Sample Preparation Workflow

Detailed Steps:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add an appropriate volume of acetonitrile and the internal standard (Procymidone-d5).
- Vortex for 1 minute.
- Add the QuEChERS extraction salts.
- Shake vigorously for 1 minute.
- Centrifuge at ≥ 3000 rcf for 5 minutes.
- Transfer an aliquot of the supernatant to a dispersive SPE tube.
- The dispersive SPE tube contains a combination of sorbents to remove interfering matrix components. Common sorbents include primary secondary amine (PSA) for removing organic acids, sugars, and fatty acids; C18 for removing nonpolar interferences; and graphitized carbon black (GCB) for removing pigments and sterols.
- Vortex for 30 seconds.
- Centrifuge at ≥ 3000 rcf for 5 minutes.
- The resulting supernatant is ready for GC-MS or LC-MS/MS analysis.

Analytical Methods

GC-MS is a robust technique for the analysis of semi-volatile compounds like Procymidone.

Typical GC-MS Parameters:

Parameter	Setting
Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent)
Injector	Splitless, 250 °C
Oven Program	Start at 70 °C (hold 2 min), ramp to 150 °C at 25 °C/min, then to 280 °C at 8 °C/min (hold 5 min)
Carrier Gas	Helium, constant flow of 1.2 mL/min
MS Interface	280 °C
Ion Source	Electron Ionization (EI), 230 °C
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions (m/z)	Procymidone: 283, 255, 124; Procymidone-d5: 288, 260

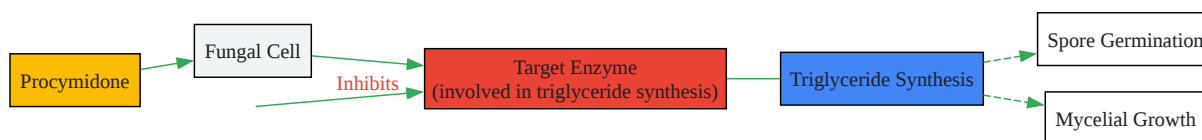
UPLC-MS/MS offers high sensitivity and selectivity for the analysis of Procymidone in complex matrices.

Typical UPLC-MS/MS Parameters:

Parameter	Setting
Column	C18 reverse-phase, e.g., 1.7 µm, 2.1 x 100 mm (or equivalent)
Mobile Phase A	Water with 0.1% formic acid and 5 mM ammonium formate
Mobile Phase B	Methanol with 0.1% formic acid
Gradient	Start at 10% B, ramp to 95% B over 8 min, hold for 2 min, return to initial conditions
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Ion Source	Electrospray Ionization (ESI), positive mode
Capillary Voltage	3.0 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C
Acquisition Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	Procymidone: e.g., 284.0 > 199.9; Procymidone-d5: e.g., 289.0 > 205.0

Mode of Action of Procymidone

Procymidone is a dicarboximide fungicide that acts by inhibiting the synthesis of triglycerides in fungi, which is essential for spore germination and mycelial growth.[11] Understanding its mode of action provides context for its application in agriculture and the subsequent need for residue analysis.



[Click to download full resolution via product page](#)

Simplified Mode of Action of Procymidone

Conclusion

The selection of a CRM for Procymidone and Procymidone-d5 should be based on the specific requirements of the analytical method and the quality assurance system of the laboratory. CRMs from suppliers like Sigma-Aldrich, Fujifilm Wako, AccuStandard, and LGC Standards offer a range of options in terms of format, certification, and traceability. It is recommended to obtain the lot-specific certificate of analysis for any chosen CRM to ensure it meets the laboratory's quality and uncertainty requirements. The experimental protocols provided herein serve as a starting point for method development and validation, which should always be performed using a suitable CRM.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.cn [sigmaaldrich.cn]
- 2. 32809-16-8 · Procymidone Standard · 161-11214[Detail Information][Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]]
- 3. accustandard.com [accustandard.com]
- 4. accustandard.com [accustandard.com]
- 5. Procymidone 1000 µg/mL in Acetone | LGC Standards [lgcstandards.com]
- 6. Procymidone | CAS 32809-16-8 | LGC Standards [lgcstandards.com]

- [7. lgcstandards.com \[lgcstandards.com\]](#)
- [8. Analytical Standards for Pesticides and Veterinary Drugs | \[Analytical Chemistry\]Products | Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation \[labchem-wako.fujifilm.com\]](#)
- [9. Certificate of analysis explained | LGC Standards \[lgcstandards.com\]](#)
- [10. gcms.labrulez.com \[gcms.labrulez.com\]](#)
- [11. apps.who.int \[apps.who.int\]](#)
- To cite this document: BenchChem. [Comparative Guide to Certified Reference Materials for Procymidone and Procymidone-d5]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557640/docs#comparative-guide-to-certified-reference-materials-for-procymidone-and-procymidone-d5\]](https://www.benchchem.com/product/b15557640/docs#comparative-guide-to-certified-reference-materials-for-procymidone-and-procymidone-d5)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check